

Protocol for NGA2 glycan labeling with procainamide

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Compound of Interest

Compound Name: NGA2 Glycan

CAS No.: 84808-02-6

Cat. No.: B1146305

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Application Note: High-Sensitivity LC-MS/MS Analysis of **NGA2 Glycans** via Procainamide Labeling

Abstract

This application note details a robust, self-validating protocol for the fluorescent labeling of NGA2 (asialo-agalacto-biantennary) glycans using procainamide (PCA) via reductive amination. While 2-aminobenzamide (2-AB) has long been the gold standard for HPLC-FLD quantification, it lacks the ionization efficiency required for sensitive ESI-MS detection. Procainamide bridges this gap, offering comparable chromatographic resolution to 2-AB while enhancing MS ionization by 10–50 fold due to its basic tertiary amine tail. This guide provides a step-by-step workflow, from reagent preparation to HILIC-MS analysis, designed for researchers requiring high-fidelity glycan characterization.

Introduction & Scientific Rationale

The Analyte: NGA2

NGA2 (also referred to as G0 in some contexts, though strictly "G0" often implies core fucosylation in IgG studies) is a neutral, asialo, agalacto, biantennary N-glycan.^{[1][2][3]} It serves as a critical reference standard in biotherapeutic characterization because it represents the "core" structure of many complex glycans.

- Native Monoisotopic Mass: 1317.48 Da
- Composition: GlcNAc

Man

(Non-fucosylated)

The Label: Procainamide

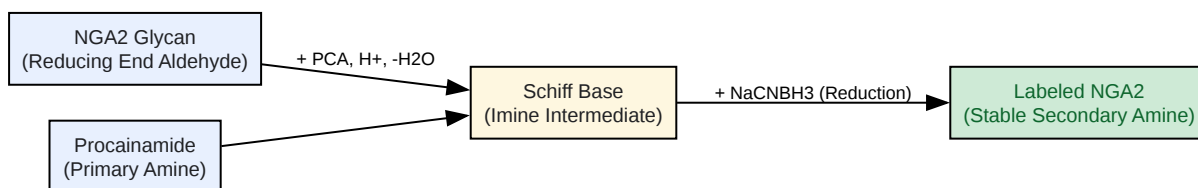
The transition from 2-AB to procainamide is driven by the need for orthogonal data (FLD + MS).

- Mechanism: Reductive amination targets the aldehyde group at the reducing end of the glycan.
- MS Enhancement: The diethylamino tail of procainamide has a high proton affinity (), significantly increasing ionization efficiency in positive mode ESI-MS compared to the weakly basic 2-AB.

Reaction Mechanism

The reaction proceeds in two stages:

- Schiff Base Formation: The primary amine of procainamide attacks the carbonyl carbon of the glycan's reducing end (acyclic form) under acidic conditions.
- Reduction: The unstable imine (Schiff base) is reduced to a stable secondary amine using Sodium Cyanoborohydride ().



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Figure 1: Mechanism of reductive amination of NGA2 with procainamide.

Materials & Equipment

Reagents

- Glycan Standard: NGA2 (Ludger Cat# CN-NGA2-10U or equivalent).
- Labeling Reagent: Procainamide Hydrochloride (Sigma or equivalent).
- Reductant: Sodium Cyanoborohydride () (Caution: Highly Toxic).
- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous.
- Acid Catalyst: Glacial Acetic Acid (AcOH).
- Cleanup Phase: HILIC SPE cartridges (e.g., Waters GlycoWorks or LudgerClean S).

Equipment

- Heating block or dry bath capable of 65°C.
- Centrifugal evaporator (SpeedVac).
- UHPLC System (e.g., Agilent 1290 or Waters H-Class) with FLD and ESI-MS.

Detailed Protocol

Phase 1: Preparation of Labeling Solution

Scientific Insight: The ratio of reagents is critical. Excess acid promotes Schiff base formation but can degrade sialylated glycans (less concern for NGA2, but good practice). Excess reductant ensures complete conversion.

- Prepare Solvent Mix: Mix DMSO and Glacial Acetic Acid in a 70:30 (v/v) ratio.
- Dissolve Label: Dissolve Procainamide HCl in the Solvent Mix to a final concentration of 110 mg/mL.
- Add Reductant: Add Sodium Cyanoborohydride to the mixture to reach 60 mg/mL.
 - Note: Prepare this solution immediately before use. Do not store.

Phase 2: Derivatization Reaction

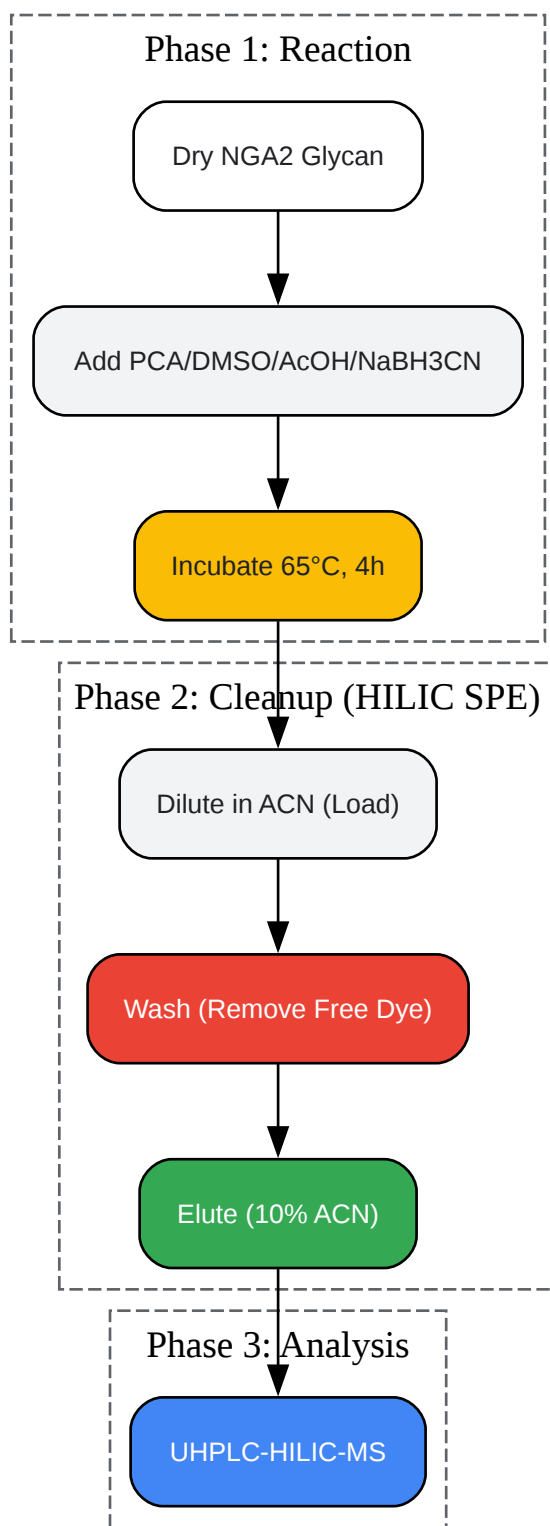
- Sample Prep: Place 1–10 µg of dried **NGA2 glycan** in a 0.5 mL PCR tube or HPLC vial.
- Addition: Add 20 µL of the freshly prepared Labeling Solution to the dried glycan.
- Mixing: Vortex thoroughly to dissolve the glycan pellet. Centrifuge briefly to collect liquid at the bottom.
- Incubation: Incubate at 65°C for 4 hours.
 - Optimization: While some protocols suggest 2 hours, 4 hours ensures maximum yield for sterically hindered glycans if applying this protocol to complex mixtures later.
- Cooling: Allow the reaction to cool to room temperature.

Phase 3: Post-Labeling Cleanup (HILIC SPE)

Critical Step: Unreacted procainamide will saturate the MS detector and suppress glycan ionization. HILIC SPE is preferred over molecular weight cutoff filters for small glycans like NGA2.

- Conditioning: Wash HILIC cartridge with 1 mL water, then equilibrate with 1 mL 85% Acetonitrile (ACN).

- Loading: Dilute the reaction mixture (20 μ L) with 300 μ L of 100% ACN (bringing final organic conc. to >90%). Load onto the cartridge.
- Washing: Wash with 3 x 500 μ L of 99% ACN / 1% Formic Acid.
 - Why: This removes the excess free dye (which is less polar than the glycan) and the reducing agent.
- Elution: Elute labeled NGA2 with 500 μ L of 10% ACN / 90% Ammonium Formate (50mM, pH 4.4).
- Drying: Dry the eluate in a SpeedVac and reconstitute in 20 μ L of 75% ACN for injection.



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Figure 2: End-to-end workflow for Procainamide labeling and cleanup.

Analysis Parameters (UHPLC-MS/MS)

Chromatographic Conditions (HILIC)

- Column: Waters ACQUITY UPLC Glycan BEH Amide (1.7 μ m, 2.1 x 150 mm) or equivalent.
- Column Temp: 60°C.
- Mobile Phase A: 50 mM Ammonium Formate, pH 4.4.
- Mobile Phase B: 100% Acetonitrile.

Time (min)	Flow (mL/min)	% A	% B	Description
0.0	0.4	25	75	Initial Conditions
20.0	0.4	40	60	Linear Gradient
21.0	0.2	80	20	Wash (Low Flow)
23.0	0.4	25	75	Re-equilibration

Detection Settings

- Fluorescence (FLD):
 - Excitation: 308 nm
 - Emission: 359 nm^[4]
- Mass Spectrometry (ESI+):
 - Capillary Voltage: 3.0 kV
 - Cone Voltage: 30 V
 - Source Temp: 120°C
 - Desolvation Temp: 350°C

- Scan Range: 400–2000 m/z

Results & Validation (Self-Validating System)

To ensure the protocol was successful, verify the data against these calculated theoretical values.

Mass Shift Verification

The reductive amination of procainamide results in a monoisotopic mass increase of +219.173 Da.

- Native NGA2 Mass: 1317.48 Da
- Labeled NGA2 (Theoretical):
- Observed Ions (ESI+):
 - : 769.33 m/z (Dominant Species)
 - : 513.22 m/z

Quality Control Checks

- FLD/MS Alignment: The FLD peak for NGA2 should align perfectly (accounting for slight delay volume) with the extracted ion chromatogram (EIC) of 769.33 m/z.
- Free Dye Removal: Monitor the injection front (dead volume). If a massive signal is observed at 236 m/z (Procainamide), the SPE cleanup was insufficient.
- Signal-to-Noise: Compare the Signal-to-Noise (S/N) ratio of the PCA-labeled NGA2 against a 2-AB historical control. Expect >10x improvement in MS S/N.

References

- Kozak, R. P., et al. (2015).[5] Comparison of procainamide and 2-aminobenzamide labeling for profiling and identification of glycans by liquid chromatography with fluorescence

detection coupled to electrospray ionization-mass spectrometry. Analytical Chemistry.[1][2][3][4][6][7]

- Ludger Ltd.Procainamide Glycan Labeling Kit Instruction Guide.
- Waters Corporation.UPLC/FLR/QToF MS Analysis of Procainamide-Labeled N-Glycans. Application Note.
- Pabst, M., et al. (2016). Glycan profiling by MALDI-MS and HPLC-FLD using procainamide labeling.

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Sources

- 1. ludger.com [ludger.com]
- 2. [NGA2 2-AB Glycan/G0 • QA-Bio • 2-AB Labeled G0](#) [qa-bio.com]
- 3. [NGA2 glycan \(A2, G0\), 2-AB labelled](#) [ludger.com]
- 4. waters.com [waters.com]
- 5. [Comparison of 2-Aminobenzamide, Procainamide and RapiFluor-MS as Derivatizing Agents for High-Throughput HILIC-UPLC-FLR-MS N-glycan Analysis - PMC](#) [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. ludger.com [ludger.com]
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